

How to minimize off-target effects of [Pyr1]-Apelin-13 in experiments?

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Compound of Interest

Compound Name: [Pyr1]-Apelin-13

CAS No.: 217082-60-5

Cat. No.: B550190

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Technical Support Center: [Pyr1]-Apelin-13

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides comprehensive guidance to help you design, execute, and troubleshoot experiments involving **[Pyr1]-Apelin-13**, with a primary focus on minimizing off-target effects and ensuring data accuracy and reproducibility.

Frequently Asked Questions (FAQs)

Q1: What are the known on-target effects of **[Pyr1]-Apelin-13**?

[Pyr1]-Apelin-13 is the predominant isoform of apelin in the human heart and plasma and acts as a potent endogenous agonist for the G protein-coupled receptor APJ. The activation of the APJ receptor by **[Pyr1]-Apelin-13** triggers a range of physiological responses, primarily related to the cardiovascular system. These include potent vasodilation, which can lead to a decrease in blood pressure, and positive inotropic effects on the heart, resulting in increased cardiac contractility.^{[1][2][3]}

Q2: What are the primary signaling pathways activated by **[Pyr1]-Apelin-13** through the APJ receptor?

Upon binding to the APJ receptor, **[Pyr1]-Apelin-13** primarily activates G α i and G α q signaling pathways.[4] This leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.[2] Additionally, it stimulates phospholipase C (PLC), leading to the mobilization of intracellular calcium.[4] Other downstream signaling cascades include the activation of the PI3K/Akt and ERK1/2 pathways, which are involved in cell survival, proliferation, and migration.[5][6]

Q3: What are the known or potential off-target effects of **[Pyr1]-Apelin-13**?

Currently, there is limited direct evidence in the scientific literature detailing specific off-target receptors for **[Pyr1]-Apelin-13**. Most research indicates its high selectivity for the APJ receptor. However, like many peptide-based drugs, the potential for off-target effects exists, particularly at high concentrations. These could manifest as unexpected physiological responses not mediated by APJ activation. It is crucial to differentiate between true off-target effects (binding to other receptors) and biased agonism, where the ligand preferentially activates certain downstream pathways of the APJ receptor over others.[7]

Q4: What is biased agonism in the context of **[Pyr1]-Apelin-13**, and how can it be mistaken for off-target effects?

Biased agonism occurs when a ligand, upon binding to its target receptor (in this case, APJ), preferentially activates one signaling pathway (e.g., G protein-mediated) over another (e.g., β -arrestin-mediated).[7] This can lead to distinct cellular and physiological outcomes. For instance, some apelin analogs have been designed to be G protein-biased to maximize therapeutic effects while minimizing β -arrestin-mediated receptor desensitization.[8] It is important to characterize the full signaling profile of **[Pyr1]-Apelin-13** in your experimental system to avoid misinterpreting pathway-specific effects as off-target binding.

Q5: How can I minimize the risk of off-target effects in my experiments?

Minimizing off-target effects is crucial for obtaining reliable and interpretable data. Key strategies include:

- **Dose-Response Studies:** Conduct thorough dose-response experiments to identify the lowest effective concentration of **[Pyr1]-Apelin-13** that elicits the desired on-target effect. Using excessively high concentrations increases the likelihood of engaging low-affinity off-target receptors.
- **Use of Selective Antagonists:** Employ a selective APJ receptor antagonist, such as F13A or MM54, to confirm that the observed effects are indeed mediated by the APJ receptor.^{[3][9]} If the effect is blocked by the antagonist, it is likely on-target.
- **Peptide Quality and Stability:** Ensure the purity and stability of your **[Pyr1]-Apelin-13** stock. Degradation products may have altered receptor specificity.
- **Control Experiments:** Include appropriate negative and positive controls in all experiments. For in vivo studies, this includes vehicle-treated groups. For cellular assays, use non-transfected or mock-transfected cells to assess non-specific effects.

Troubleshooting Guides

Issue 1: High Variability in Experimental Results

Possible Cause	Troubleshooting Steps
Peptide Instability	[Pyr1]-Apelin-13 is susceptible to degradation by proteases. Prepare fresh working solutions for each experiment from a lyophilized stock stored at -20°C or -80°C. Minimize freeze-thaw cycles by preparing single-use aliquots.
Inaccurate Peptide Concentration	Verify the concentration of your stock solution. Errors in weighing the lyophilized powder or in serial dilutions can lead to significant variability.
Cell Passage Number	High-passage number cells can exhibit altered receptor expression and signaling. Use cells within a consistent and low passage number range for all experiments.
Inconsistent Assay Conditions	Ensure that pH, temperature, and incubation times are consistent across all experiments.

Issue 2: Lower Than Expected Potency of **[Pyr1]-Apelin-13**

Possible Cause	Troubleshooting Steps
Peptide Degradation	As mentioned above, ensure the stability of your peptide. Consider using protease inhibitors in your assay buffer for in vitro experiments.
Low APJ Receptor Expression	Confirm the expression level of the APJ receptor in your cell line or tissue preparation using techniques like qPCR or western blotting.
Suboptimal Assay Conditions	Optimize assay parameters such as buffer composition, incubation time, and temperature.
Incorrectly Prepared Solutions	Double-check all calculations and dilutions for the preparation of your [Pyr1]-Apelin-13 solutions.

Issue 3: Unexpected or Biphasic Responses in Vascular Reactivity Assays

Possible Cause	Troubleshooting Steps
Endothelium Integrity	The vascular effects of [Pyr1]-Apelin-13 can be endothelium-dependent (vasodilation) or -independent (vasoconstriction). [1] Ensure the integrity of the endothelium in your vessel preparations. Mechanical damage during dissection can lead to inconsistent results.
Receptor Desensitization	Prolonged exposure to high concentrations of [Pyr1]-Apelin-13 can lead to APJ receptor desensitization and internalization, resulting in a diminished response. Optimize the incubation time and concentration range.
Activation of Counter-Regulatory Pathways	At higher concentrations, [Pyr1]-Apelin-13 might activate counter-regulatory mechanisms in the tissue, leading to a biphasic response. Analyze the full dose-response curve.

Quantitative Data Summary

The following tables summarize the binding affinities (K_i/K_d) and functional potencies (EC_{50}/pD_2) of **[Pyr1]-Apelin-13** and related apelin peptides for the APJ receptor.

Table 1: Binding Affinity of Apelin Peptides for the APJ Receptor

Peptide	K_i / K_d (nM)	Tissue/Cell Line	Reference(s)
[Pyr1]-Apelin-13	0.35 ± 0.08	Human Left Ventricle	[10]
[Pyr1]-Apelin-13	0.33 ± 0.09	Human Right Atria	[10]
[Pyr1]-Apelin-13	14.366	HEK293 cells	[11]
Apelin-13	8.336	HEK293 cells	[11]
Apelin-17	4.651	HEK293 cells	[11]
Apelin-36	1.735	HEK293 cells	[11]

Table 2: Functional Potency of Apelin Peptides at the APJ Receptor

Peptide	Assay	EC50 / pD2	Tissue/Cell Line	Reference(s)
[Pyr1]-Apelin-13	cAMP Inhibition	pD2 = 9.67 ± 0.04	CHO-K1 cells	[2]
[Pyr1]-Apelin-13	β-arrestin Recruitment	pD2 = 8.43 ± 0.08	CHO-K1 cells	[2]
[Pyr1]-Apelin-13	Vasoconstriction	pD2 = 8.4 ± 0.2	Human Saphenous Vein	[10]
[Pyr1]-Apelin-13	Vasodilation	EC50 = 0.6 - 1.6 nM	Human Mammary Artery	[1]
Apelin-13	Vasodilation	EC50 = 0.6 - 1.6 nM	Human Mammary Artery	[1]
Apelin-36	Vasodilation	EC50 = 0.6 - 1.6 nM	Human Mammary Artery	[1]

Detailed Experimental Protocols

Protocol 1: Radioligand Competition Binding Assay

This protocol is used to determine the binding affinity (K_i) of unlabeled **[Pyr1]-Apelin-13** by measuring its ability to compete with a radiolabeled ligand for binding to the APJ receptor.

Materials:

- HEK293 cells stably expressing the human APJ receptor
- Membrane Preparation Buffer: 50 mM Tris-HCl, 5 mM MgCl₂, pH 7.4
- Radioligand: [125I]-(Pyr1)Apelin-13
- Unlabeled **[Pyr1]-Apelin-13**
- Wash Buffer: Ice-cold 50 mM Tris-HCl, pH 7.4

- 96-well plates
- Glass fiber filters (GF/C) presoaked in 0.3% polyethyleneimine (PEI)
- Scintillation cocktail

Procedure:

- Membrane Preparation:
 - Culture and harvest HEK293-APJ cells.
 - Homogenize cells in ice-cold membrane preparation buffer.
 - Centrifuge at 20,000 x g for 10 minutes at 4°C to pellet the cell membranes.[\[12\]](#)
 - Resuspend the membrane pellet in fresh buffer and repeat the centrifugation.[\[12\]](#)
 - Resuspend the final membrane pellet in buffer and determine the protein concentration.
- Competition Binding Assay:
 - In a 96-well plate, add a fixed amount of cell membrane preparation to each well (e.g., 3-20 µg protein).[\[12\]](#)
 - Add a fixed concentration of [¹²⁵I]-(Pyr1)Apelin-13 (typically at its K_d concentration).
 - Add increasing concentrations of unlabeled **[Pyr1]-Apelin-13**.
 - For total binding, add only the radioligand and buffer.
 - For non-specific binding, add the radioligand and a high concentration of unlabeled apelin-13 (e.g., 1 µM).
 - Incubate the plate at 30°C for 60 minutes with gentle agitation.[\[12\]](#)
- Filtration and Counting:

- Terminate the incubation by rapid vacuum filtration through the GF/C filters using a cell harvester.
- Wash the filters several times with ice-cold wash buffer.
- Dry the filters, add scintillation cocktail, and count the radioactivity in a scintillation counter.
- Data Analysis:
 - Plot the percentage of specific binding against the log concentration of the unlabeled **[Pyr1]-Apelin-13**.
 - Fit the data to a one-site competition model to determine the IC₅₀ value.
 - Calculate the K_i value using the Cheng-Prusoff equation.

Protocol 2: cAMP Functional Assay

This assay measures the ability of **[Pyr1]-Apelin-13** to inhibit adenylyl cyclase and reduce intracellular cAMP levels in cells expressing the APJ receptor.

Materials:

- CHO-K1 or HEK293 cells expressing the human APJ receptor
- Stimulation Buffer: HBSS, 5 mM HEPES, 0.1% BSA, 0.5 mM IBMX, pH 7.4^[4]
- Forskolin
- **[Pyr1]-Apelin-13**
- cAMP assay kit (e.g., HTRF, ELISA)
- 384-well white Optiplate

Procedure:

- Cell Preparation:

- Plate the APJ-expressing cells in a 384-well plate and culture until they reach the desired confluency.
- On the day of the assay, remove the culture medium.
- Compound Treatment:
 - Prepare serial dilutions of **[Pyr1]-Apelin-13** in stimulation buffer.
 - Add the diluted **[Pyr1]-Apelin-13** to the cells.
 - Add a fixed concentration of forskolin to all wells (except the basal control) to stimulate cAMP production.
 - Incubate for 30 minutes at room temperature.[\[4\]](#)
- cAMP Detection:
 - Lyse the cells and measure the intracellular cAMP levels according to the manufacturer's instructions for your chosen cAMP assay kit.[\[13\]](#)
- Data Analysis:
 - Generate a standard curve using known concentrations of cAMP.
 - Calculate the cAMP concentration in each sample.
 - Plot the percentage of inhibition of forskolin-stimulated cAMP levels against the log concentration of **[Pyr1]-Apelin-13** to determine the EC50 value.

Protocol 3: ERK1/2 Phosphorylation Assay

This assay quantifies the activation of the MAPK pathway by measuring the phosphorylation of ERK1/2 in response to **[Pyr1]-Apelin-13**.

Materials:

- APJ-expressing cells (e.g., HEK293)

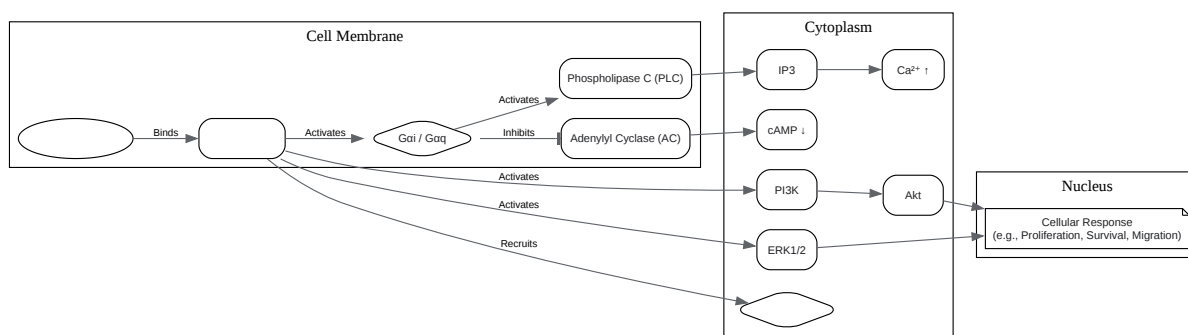
- Serum-free culture medium
- **[Pyr1]-Apelin-13**
- Ice-cold PBS
- Lysis Buffer containing protease and phosphatase inhibitors
- Antibodies: anti-phospho-ERK1/2 and anti-total-ERK1/2
- Detection system (e.g., Western blot, In-Cell Western, ELISA)

Procedure:

- Cell Culture and Starvation:
 - Culture APJ-expressing cells to near confluence.
 - Serum-starve the cells for several hours to reduce basal ERK phosphorylation.[\[4\]](#)
- Stimulation:
 - Treat the cells with various concentrations of **[Pyr1]-Apelin-13** for a predetermined optimal time (e.g., 5-15 minutes).
- Cell Lysis:
 - Wash the cells with ice-cold PBS and lyse them in a suitable lysis buffer.[\[4\]](#)
- Detection of Phospho-ERK1/2:
 - Quantify the levels of phosphorylated and total ERK1/2 using your chosen detection method. For Western blotting, separate the proteins by SDS-PAGE, transfer to a membrane, and probe with the specific antibodies.
- Data Analysis:
 - Normalize the phospho-ERK1/2 signal to the total-ERK1/2 signal.

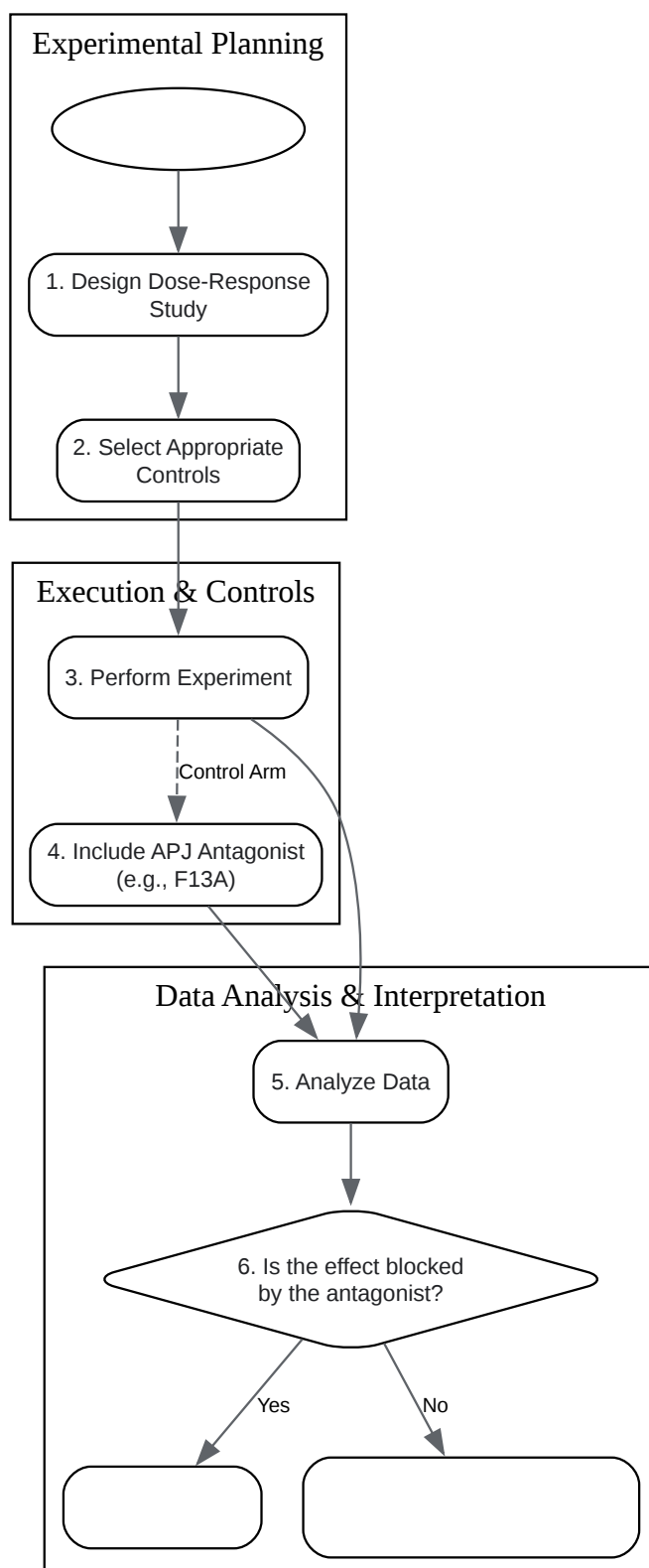
- Plot the fold change in ERK1/2 phosphorylation relative to the unstimulated control against the log concentration of **[Pyr1]-Apelin-13** to determine the EC50 value.

Visualizations



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Caption: On-target signaling pathways of **[Pyr1]-Apelin-13** via the APJ receptor.



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